

# A Comprehensive Technical Guide to 4-Bromo-2,1,3-benzothiadiazole

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## Compound of Interest

Compound Name: 4-Bromo-2,1,3-benzothiadiazole

Cat. No.: B1270332

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Bromo-2,1,3-benzothiadiazole**, a key heterocyclic intermediate. Its unique electronic properties make it a valuable building block in the fields of medicinal chemistry, materials science, and diagnostics. This document details its core molecular data, synthesis protocols, and applications in organic synthesis, with a focus on palladium-catalyzed cross-coupling reactions.

## Core Molecular Data

**4-Bromo-2,1,3-benzothiadiazole** is a halogenated derivative of the benzothiadiazole scaffold. The electron-withdrawing nature of the thiadiazole ring system significantly influences the reactivity of the fused benzene ring, making this compound a versatile precursor for further functionalization.<sup>[1]</sup>

| Identifier        | Value                                            | Source       |
|-------------------|--------------------------------------------------|--------------|
| IUPAC Name        | 4-bromo-2,1,3-benzothiadiazole                   | [2]          |
| Molecular Formula | C <sub>6</sub> H <sub>3</sub> BrN <sub>2</sub> S | [2][3][4][5] |
| Molecular Weight  | 215.07 g/mol                                     | [2][3][4][5] |
| CAS Number        | 22034-13-5                                       | [2][3]       |
| Appearance        | White to light yellow crystalline powder         | [6]          |
| Canonical SMILES  | <chem>C1=CC2=NSN=C2C(=C1)Br</chem>               | [6]          |
| InChI Key         | KYKBVPGDKGABHY-UHFFFAOYSA-N                      | [2]          |

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis of **4-Bromo-2,1,3-benzothiadiazole** and its subsequent use in cross-coupling reactions.

A common and effective method for the synthesis of **4-Bromo-2,1,3-benzothiadiazole** involves the direct bromination of 2,1,3-benzothiadiazole using bromine in a hydrobromic acid solution. [3][4]

Materials:

- 2,1,3-benzothiadiazole
- 48% Hydrobromic acid (HBr)
- Bromine (Br<sub>2</sub>)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Aqueous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

- Hexane
- Ethyl acetate

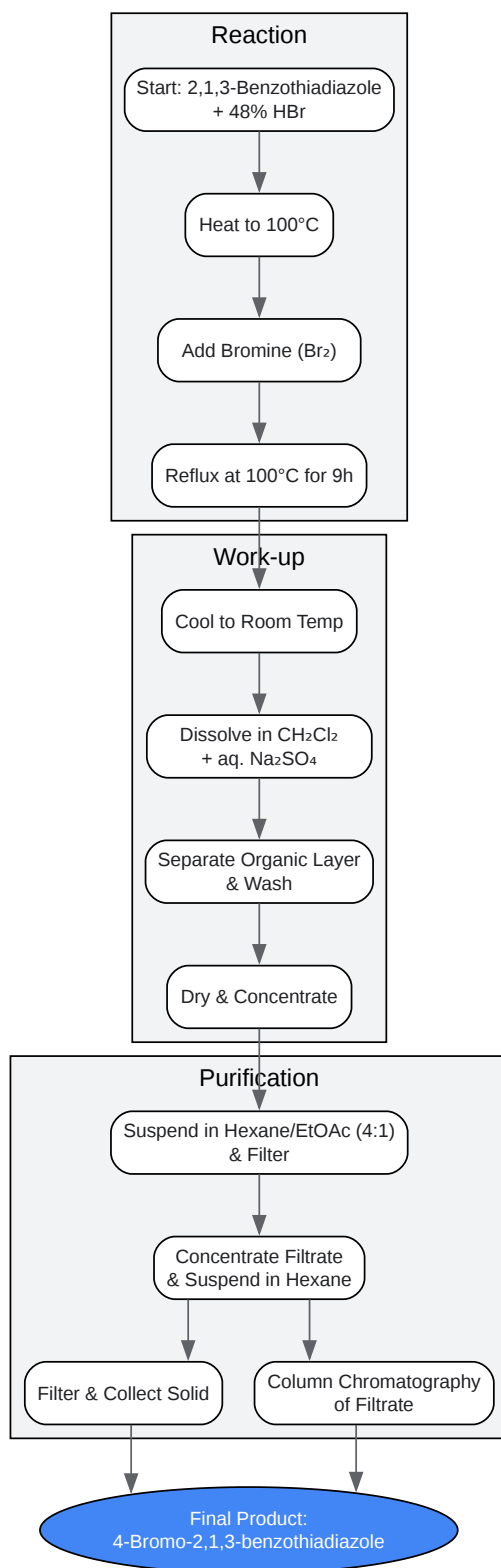
#### Procedure:

- In a round-bottomed flask equipped with a reflux condenser, combine 25.0 g (183.7 mmol) of 2,1,3-benzothiadiazole with 150 mL of 48% hydrobromic acid.[\[3\]](#)[\[4\]](#)
- Heat the mixture to 100 °C with stirring.[\[3\]](#)[\[4\]](#)
- Slowly add 8.5 mL (165.4 mmol) of bromine to the heated mixture.[\[3\]](#)[\[4\]](#)
- Maintain the reaction at 100 °C with continuous stirring for 9 hours.[\[3\]](#)[\[4\]](#)
- After the reaction period, allow the mixture to cool to room temperature.[\[3\]](#)[\[4\]](#)
- Add 200 mL of dichloromethane to dissolve the precipitated solid, followed by 100 mL of aqueous sodium sulfate.[\[3\]](#)
- Separate the organic layer, wash it with a saturated aqueous solution of sodium bicarbonate, and dry it over anhydrous sodium sulfate.[\[3\]](#)
- Concentrate the solution under reduced pressure to obtain the crude product.[\[3\]](#)

#### Purification:

- Suspend the crude product in 200 mL of a hexane/ethyl acetate (4:1, v/v) mixture and filter to remove the insoluble 4,7-dibromo-2,1,3-benzothiadiazole by-product.[\[3\]](#)[\[4\]](#)
- Concentrate the filtrate and resuspend the resulting solid in 200 mL of hexane.[\[3\]](#)[\[4\]](#)
- Collect the solid by filtration to yield a portion of the desired product.[\[3\]](#)[\[4\]](#)
- Further purify the filtrate by column chromatography on silica gel, using a hexane/ethyl acetate (97:3, v/v) eluent system to obtain additional product.[\[3\]](#)[\[4\]](#)

## Synthesis Workflow of 4-Bromo-2,1,3-benzothiadiazole

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Caption: Synthesis and purification workflow.

**4-Bromo-2,1,3-benzothiadiazole** is an excellent substrate for palladium-catalyzed cross-coupling reactions, such as the Sonogashira coupling. This reaction facilitates the formation of a carbon-carbon bond between the benzothiadiazole core and a terminal alkyne, enabling the synthesis of complex conjugated molecules for applications in materials science and medicinal chemistry.<sup>[7]</sup>

#### General Protocol:

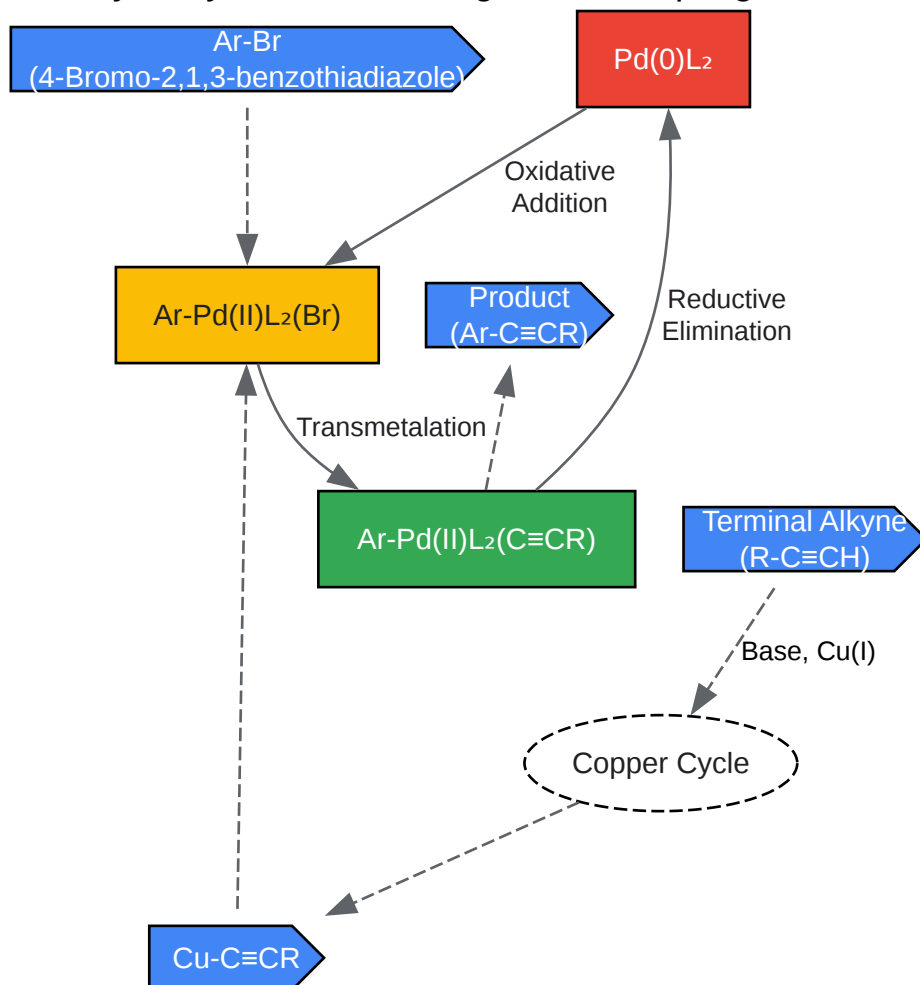
- Materials:
  - **4-bromo-2,1,3-benzothiadiazole** derivative
  - Terminal alkyne (1.1 - 1.5 equivalents)
  - Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>2</sub>Cl<sub>2</sub>, 1-5 mol%)
  - Copper(I) iodide (CuI, 2-10 mol%)
  - Amine base (e.g., triethylamine, 2-3 equivalents)
  - Anhydrous solvent (e.g., THF, toluene)
  - Inert gas (Argon or Nitrogen)
- Procedure:
  - To a dry Schlenk tube under an inert atmosphere, add the **4-bromo-2,1,3-benzothiadiazole** derivative, palladium catalyst, and copper(I) iodide.<sup>[7]</sup>
  - Add the anhydrous solvent, followed by the amine base and the terminal alkyne via syringe.<sup>[7]</sup>
  - Stir the reaction mixture at the appropriate temperature (e.g., room temperature to 80 °C).<sup>[7]</sup>
  - Monitor the reaction progress using TLC or LC-MS.<sup>[7]</sup>

- Upon completion, cool the mixture to room temperature and dilute with an organic solvent (e.g., ethyl acetate).[\[7\]](#)
- Wash the mixture with water or saturated aqueous ammonium chloride to remove salts.[\[7\]](#)
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.[\[7\]](#)
- Purify the crude product by column chromatography on silica gel.[\[7\]](#)

## Reaction Mechanism Visualization

The Sonogashira reaction proceeds via a catalytic cycle involving both palladium and copper catalysts. The key steps are the oxidative addition of the aryl halide to the palladium(0) complex, followed by transmetalation with a copper acetylide, and concluding with reductive elimination to yield the final product and regenerate the catalyst.[\[7\]](#)

## Catalytic Cycle of the Sonogashira Coupling Reaction



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Caption: The catalytic cycle of the Sonogashira coupling.

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